

Operational Guide: 5,6-Dihydrodihydroxycarbaryl Disposal

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Compound of Interest

Compound Name: 5,6-Dihydrodihydroxycarbaryl

CAS No.: 5375-49-5

Cat. No.: B6595846

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Part 1: Executive Safety Directive

5,6-Dihydrodihydroxycarbaryl (CAS: 5375-49-5) is a dihydrodiol metabolite of Carbaryl.[1] While often less acutely toxic than its parent compound, it retains the carbamate functional group, rendering it a potential cholinesterase inhibitor and a significant aquatic toxin.

The Core Directive: Treat this substance with the same rigor applied to RCRA U-Listed carbamates (e.g., Carbaryl U279). Do not dispose of down the drain. Do not treat as general trash. The only acceptable terminal disposal method is high-temperature incineration at an approved facility.[1]

Key Chemical Hazards

Hazard Class	Risk Description	Mechanism of Action
Neurotoxicity	Acetylcholinesterase (AChE) inhibition.[1]	Carbamylation of the serine hydroxyl group in the AChE active site.
Aquatic Toxicity	High risk to invertebrates/fish. [1]	Disrupts nervous system function in aquatic organisms. [1]
Chemical Stability	Hydrolysis-sensitive.[1]	Decomposes in alkaline conditions (pH > 9) to release methylamine and naphthol derivatives.

Part 2: Pre-Disposal & Segregation Strategy

Effective disposal begins at the bench. You must prevent uncontrolled hydrolysis or cross-contamination before the waste leaves your lab.

Waste Stream Segregation

Segregate **5,6-Dihydrodihydroxycarbaryl** waste into Non-Halogenated Organic streams unless it is dissolved in a halogenated solvent (e.g., Dichloromethane).[1]

- Compatible Streams: Methanol, Acetonitrile, Ethanol.[1]
- Incompatible Streams:
 - Strong Bases (pH > 10): Causes rapid hydrolysis, evolving heat and potential methylamine gas.
 - Strong Oxidizers: Risk of exothermic reaction with the dihydroxy-naphthalene ring.[1]

Container Specifications

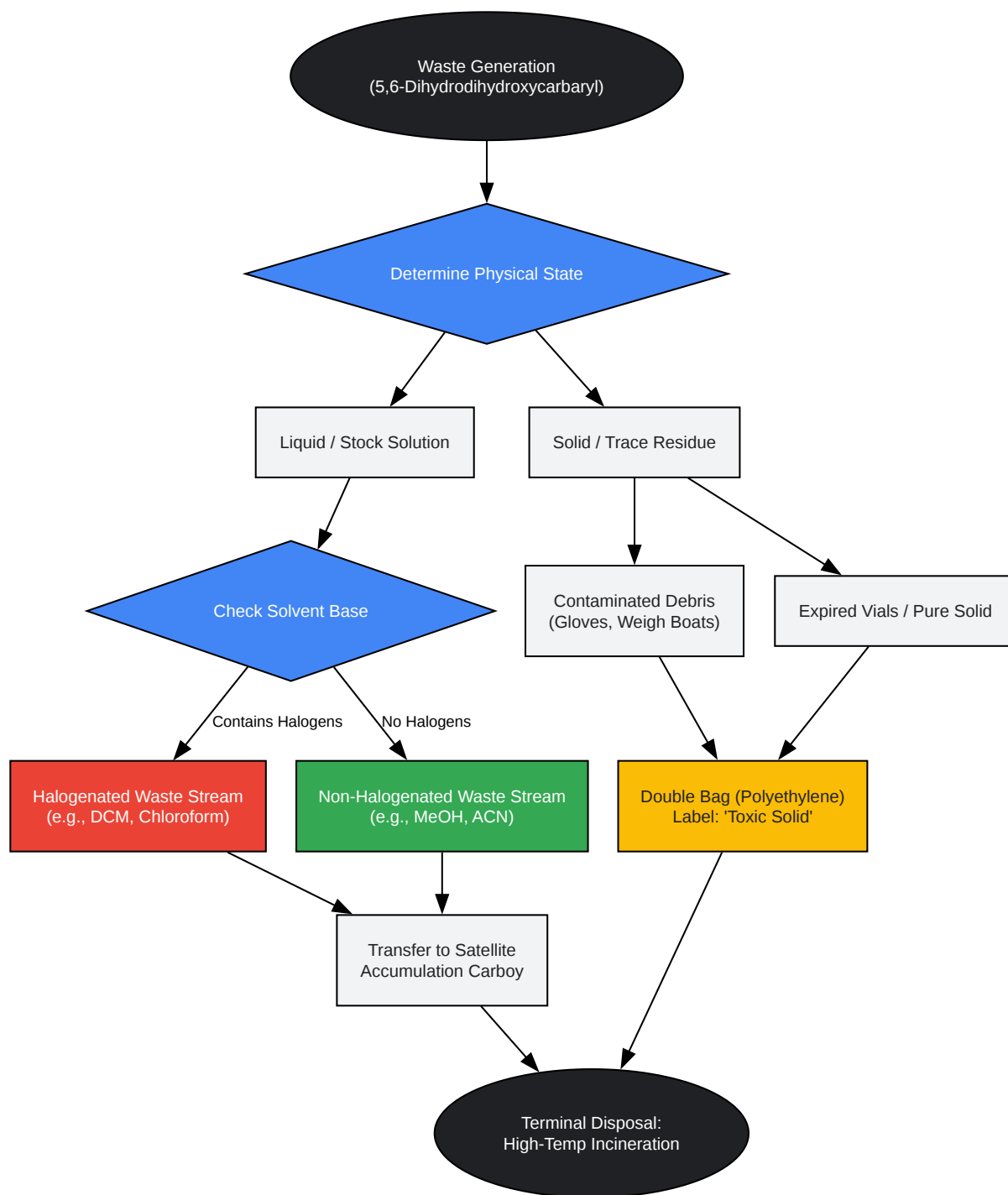
- Primary Waste Container: Amber glass or High-Density Polyethylene (HDPE).[1]
- Cap: Teflon-lined (PTFE) screw cap to prevent solvent leaching.[1]

- Labeling: Must read "HAZARDOUS WASTE - Carbamate Metabolite Solution."[\[1\]](#)

Part 3: Step-by-Step Disposal Protocol

Workflow Logic

The following diagram illustrates the decision matrix for disposing of **5,6-Dihydrodihydroxycarbaryl** based on its physical state (Solid Reference Standard vs. Liquid Stock Solution).



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Figure 1: Decision matrix for the segregation and disposal of carbamate reference standards.

Detailed Procedures

Scenario A: Disposing of Expired Solid Reference Standards

- Do not empty the vial. The dust hazard is significant.
- Keep the substance in its original manufacturer vial with the cap tight.
- Place the vial into a clear polyethylene zip-top bag.
- Place this bag into the Solid Hazardous Waste Drum (usually black or blue drums in the lab).
- Log Entry: Record the mass on the waste accumulation log sheet.

Scenario B: Disposing of Liquid Stock Solutions (e.g., HPLC Waste)^[1]

- Determine the primary solvent (e.g., Methanol).
- Pour the solution into the corresponding Satellite Accumulation Area (SAA) carboy (Non-Halogenated Organic).
- Rinse: Triple rinse the empty vessel with the compatible solvent and add the rinsate to the waste carboy.
- Cap: Ensure the carboy is capped immediately after addition to prevent volatilization.

Scenario C: Spill Cleanup (Emergency Response)

- Solid Spill: Do not dry sweep. Dampen a paper towel with water or methanol to wipe up the powder without creating dust. Place all cleanup materials into a hazardous waste bag.
- Liquid Spill: Absorb with vermiculite or spill pads.
- Decontamination: Wash the surface with a mild detergent and water. Avoid using bleach (hypochlorite) immediately, as it can react aggressively with high concentrations of carbamates.

Part 4: Regulatory & Compliance Context

RCRA Classification (USA)

While the parent compound Carbaryl is explicitly listed as U279 under the Resource Conservation and Recovery Act (RCRA) [1], metabolites like **5,6-Dihydrodihydroxycarbaryl** are not automatically assigned this code unless they are the sole active ingredient in a discarded commercial product.[1]

However, under 40 CFR § 261.3, the "Mixture Rule" and "Derived-From Rule" often apply in research settings.[1]

- Best Practice: Manage **5,6-Dihydrodihydroxycarbaryl** as Hazardous Waste (toxic) to ensure compliance with local EPA and state regulations.[1]
- Waste Profile: If your facility requires a waste profile, list the constituents as "Carbamate derivative dissolved in [Solvent Name]."

Global Harmonized System (GHS)

Ensure your waste labels reflect the following GHS classifications [2]:

- H302/H332: Harmful if swallowed or inhaled.
- H400: Very toxic to aquatic life.

References

- U.S. Environmental Protection Agency (EPA). "List of Hazardous Substances and Reportable Quantities (40 CFR 302.4)." Electronic Code of Federal Regulations.[Link][1]
- PubChem. "**5,6-Dihydrodihydroxycarbaryl** (Compound Summary)." National Library of Medicine.[Link][1]
- Occupational Safety and Health Administration (OSHA). "Occupational Safety and Health Standards: Toxic and Hazardous Substances (1910.1000)." [Link][1]

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Sources

- [1. 5,6-Dihydrodihydroxycarbaryl | C12H13NO4 | CID 79338 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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